

Application Notes and Protocols for Modeling Lechatelierite Formation in Impact Simulations

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *LECHATELIERITE*

CAS No.: *14832-85-0*

Cat. No.: *B1173516*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

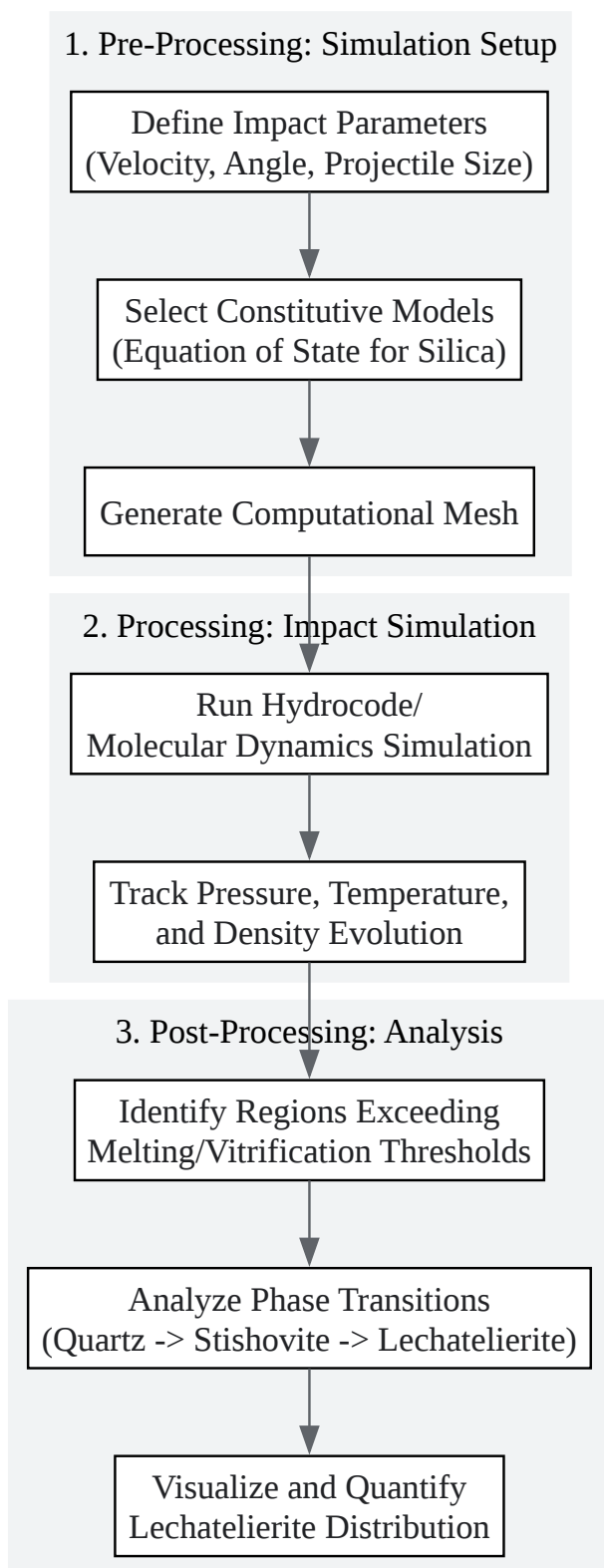
Introduction

Lechatelierite, a naturally occurring silica glass, is a key indicator of hypervelocity impact events and lightning strikes. Its formation from quartz-bearing target rocks provides crucial information about the extreme pressure and temperature conditions reached during such events. Understanding the formation of **lechatelierite** is paramount for interpreting the geological record of impact cratering and for various applications in materials science. This document provides detailed application notes and protocols for the numerical modeling of **lechatelierite** formation in impact simulations, supported by experimental data and methodologies.

Numerical simulations, particularly hydrocode and molecular dynamics models, are powerful tools to investigate the transient and extreme conditions of impact events that are often inaccessible to direct experimental measurement. These simulations allow for a parametric study of the factors influencing **lechatelierite** formation, including impact velocity, projectile and target properties, and the equation of state (EOS) of silica.

Modeling Lechatelierite Formation: A Conceptual Workflow

The process of modeling **lechatelierite** formation involves a series of steps, from defining the initial impact conditions to analyzing the final phase of the silica. This workflow can be visualized as a logical progression of computational tasks.



[Click to download full resolution via product page](#)

Caption: Workflow for modeling **lechatelierite** formation in impact simulations.

Quantitative Data from Shock Wave Experiments

The following tables summarize key quantitative data from experimental studies on the shock compression of silica, providing critical parameters for the validation of numerical models.

Table 1: Shock Conditions for Phase Transitions in Silica

Initial Material	Peak Pressure (GPa)	Post-Shock Temperature (°C)	Resulting Phase	Reference
α-quartz	10 - 35	-	Planar Deformation Features (PDFs)	[1]
α-quartz	> 35	-	Diaplectic glass (amorphization)	[1]
α-quartz	~56	-	Amorphous silica -> d-NiAs-type structure	[2]
Fused Silica	63	-	Dense amorphous phase	[3]
Granite (Quartz-bearing)	59	-	Preserved quartz texture, biotite melt	[4]
Granite (Quartz-bearing)	72.5	-	Vesiculated biotitic melt	[4]
Granite (Quartz-bearing)	85	-	Lechatelierite formation	[4][5]
Fused Silica	200 - 1600	-	Hugoniot data for high pressures	[6]

Table 2: Equation of State (EOS) Parameters for Silica

Different analytical equations of state are employed in impact simulations to describe the thermodynamic behavior of silica under extreme conditions.

EOS Model	Key Features	Typical Application	Reference
ANEOS	Spans solid, liquid, gas, and plasma phases. Can model melting and vaporization.	Planetary impact simulations.	[7][8]
Tillotson	Describes material behavior from solid to vapor states.	High-velocity impact calculations.	
SESAME	Tabulated EOS library from Los Alamos National Laboratory.	Hydrodynamic simulations.	[9]
M-ANEOS	Modified ANEOS with Mie-type potential for the solid phase and molecular clusters for the vapor phase.	More accurate for geologic materials like SiO ₂ .	[7]

Experimental Protocols for Shock Metamorphism of Quartz

The following protocols provide a generalized methodology for conducting shock recovery and in-situ shock wave experiments on quartz-bearing materials to study the formation of **lechatelierite** and other high-pressure phases.

Protocol 1: Plate-Impact Shock Recovery Experiments

This protocol describes a method to subject a sample to a planar shock wave and recover it for post-shock analysis.

Objective: To generate and recover shocked quartz samples for petrographic and microstructural analysis to identify **lechatelierite** and other shock-induced features.

Materials and Equipment:

- Single-stage or two-stage light gas gun
- Flyer plate (material chosen for impedance matching)
- Target assembly containing a polished quartz disc
- Momentum trap assembly
- Vacuum chamber
- Velocity measurement system (e.g., VISAR - Velocity Interferometer System for Any Reflector)
- Petrographic microscope, Scanning Electron Microscope (SEM), Raman spectrometer for sample analysis

Procedure:

- Sample Preparation: Prepare thin, polished discs of high-purity quartz. Characterize the pre-shock sample for any existing defects.
- Target Assembly: Mount the quartz sample within a target container designed to protect it from catastrophic failure upon impact and facilitate recovery.
- Flyer Plate Acceleration: Accelerate the flyer plate to a predetermined velocity using the gas gun. The impact velocity is a key parameter controlling the peak shock pressure.
- Impact: The flyer plate impacts the target assembly, generating a high-pressure shock wave that propagates through the quartz sample.
- Shock Wave Attenuation and Sample Recovery: The momentum trap is designed to capture the projectile and minimize reflected waves that could further alter the sample. Carefully recover the shocked sample from the target assembly.

- **Post-Shock Analysis:** Prepare thin sections of the recovered sample. Analyze the sample using optical microscopy, SEM, and Raman spectroscopy to identify shock metamorphic features, including planar deformation features (PDFs), diaplectic glass, and **lechatelierite**.

Protocol 2: Laser-Driven In-Situ Shock Experiments

This protocol outlines a method for generating shock waves in a sample using a high-power laser and observing the material's response in real-time.

Objective: To measure the equation of state and observe phase transitions in silica under shock compression in real-time.

Materials and Equipment:

- High-power pulsed laser (e.g., Nd:YAG, OMEGA EP)
- Target assembly with a thin silica sample
- VISAR (Velocity Interferometer System for Any Reflector) for particle velocity measurements
- SOP (Streaked Optical Pyrometer) for temperature measurements
- Vacuum chamber

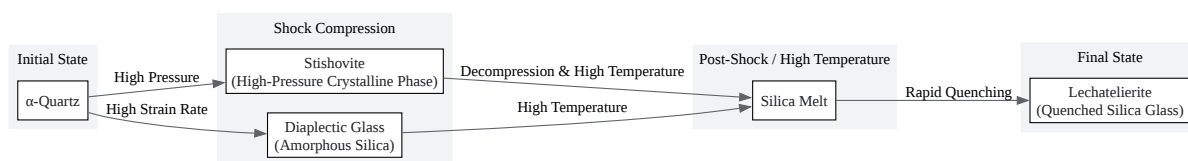
Procedure:

- **Target Preparation:** Prepare a target package consisting of an ablator layer, the silica sample, and a transparent window for diagnostics.
- **Laser Irradiation:** Focus the high-power laser pulse onto the ablator layer. The rapid ablation of this layer generates a plasma that expands and drives a shock wave into the silica sample.
- **In-Situ Diagnostics:**
 - Use VISAR to measure the velocity of the reflecting surface (either the back of the sample or a reflective layer) to determine the particle velocity.

- Use SOP to measure the thermal emission from the shocked material to determine the shock temperature.
- Data Analysis: From the measured shock velocity (determined from the transit time of the shock wave through the sample of known thickness) and particle velocity, a point on the Hugoniot curve (a locus of shock states) can be determined. Changes in the measured properties can indicate phase transitions.

Signaling Pathways and Logical Relationships

In the context of impact simulations, "signaling pathways" can be interpreted as the cause-and-effect relationships that govern the transformation of quartz to **lechatelierite**.



[Click to download full resolution via product page](#)

Caption: Phase transition pathway from quartz to **lechatelierite** under impact conditions.

Conclusion

The modeling of **lechatelierite** formation is a complex but essential tool for understanding the physics of hypervelocity impacts. By combining robust numerical simulations with validating experimental data, researchers can gain deep insights into the extreme conditions generated during these events. The protocols and data presented here provide a framework for conducting and interpreting such studies, ultimately contributing to a more comprehensive understanding of impact cratering processes on Earth and other planetary bodies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. pubs.aip.org \[pubs.aip.org\]](#)
- [3. pubs.aip.org \[pubs.aip.org\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Quartz - Wikipedia \[en.wikipedia.org\]](#)
- [6. pierrelanari.com \[pierrelanari.com\]](#)
- [7. OPG \[opg.optica.org\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. emrlibrary.gov.yk.ca \[emrlibrary.gov.yk.ca\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for Modeling Lechatelierite Formation in Impact Simulations]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1173516/docs#application-notes-and-protocols-for-modeling-lechatelierite-formation-in-impact-simulations\]](https://www.benchchem.com/product/b1173516/docs#application-notes-and-protocols-for-modeling-lechatelierite-formation-in-impact-simulations)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)